

Technical Guide: Physical Properties of 4-Bromo-2-ethoxybenzonitrile

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Bromo-2-ethoxybenzonitrile

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known and estimated physical properties of **4-Bromo-2-ethoxybenzonitrile**, a compound of interest in organic synthesis and drug discovery. Due to the limited availability of direct experimental data for this specific molecule, this guide also includes data from structurally similar compounds to provide a comparative analysis and reasonable estimations. Furthermore, detailed experimental protocols for determining key physical properties are provided to facilitate laboratory investigation.

Core Physical Properties

While specific experimental values for **4-Bromo-2-ethoxybenzonitrile** are not widely published, its fundamental properties can be identified.

Property	Value	Source
Molecular Weight	226.07 g/mol	--INVALID-LINK--
CAS Number	1255870-63-3	--INVALID-LINK--

Comparative Analysis and Estimated Properties

To estimate the physical properties of **4-Bromo-2-ethoxybenzonitrile**, a comparative analysis with structurally related benzonitrile derivatives is presented below. These compounds share the core benzonitrile structure with a bromine atom at the 4-position, differing in the substituent at the 2-position. This comparison allows for informed estimations of the target compound's properties.

Compound	Melting Point (°C)	Boiling Point (°C)	Solubility
4-Bromo-2-methoxybenzonitrile	48 - 52	~275 - 277	Insoluble in water; Soluble in ethanol, dichloromethane.[1]
4-Bromobenzonitrile	110 - 115	235 - 237	Very slightly soluble in water (0.2 g/L); Soluble in alcohol and ether.[2]
4-Bromo-2-chlorobenzonitrile	67 - 71	143 @ 10 mmHg	Soluble in methanol. [3][4][5]
4-Bromo-2-(tert-butyl)benzonitrile	Not available	282.9 ± 20.0 @ 760 mmHg	Not available.[6]

Based on this comparative data, it is reasonable to estimate that **4-Bromo-2-ethoxybenzonitrile** is a solid at room temperature with a melting point likely between that of the methoxy and chloro derivatives. Its boiling point is expected to be in the range of 280-300 °C at atmospheric pressure. Solubility is predicted to be low in water but good in common organic solvents such as alcohols and chlorinated solvents.

Experimental Protocols

The following are detailed methodologies for the experimental determination of the key physical properties of a solid organic compound like **4-Bromo-2-ethoxybenzonitrile**.

Melting Point Determination (Thiele Tube Method)

The Thiele tube method is a common and effective technique for determining the melting point of a crystalline solid.[7][8]

Apparatus:

- Thiele tube
- High-temperature resistant oil (e.g., silicone oil)
- Thermometer (with a suitable range)
- Capillary tubes (sealed at one end)
- Bunsen burner or other heat source
- Mortar and pestle
- Rubber band or wire to attach the capillary tube to the thermometer

Procedure:

- **Sample Preparation:** A small amount of the dry, crystalline **4-Bromo-2-ethoxybenzonitrile** is finely ground using a mortar and pestle.
- **Capillary Tube Packing:** The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and tapped gently to pack the solid into the sealed end. A sample height of 2-3 mm is sufficient.
- **Apparatus Setup:** The Thiele tube is filled with oil to a level just above the side arm. The thermometer is fitted with the packed capillary tube, attached by a rubber band or wire, ensuring the sample is level with the thermometer bulb.
- **Heating:** The Thiele tube is gently heated at the side arm. The shape of the tube facilitates convection currents in the oil, ensuring uniform heating.
- **Observation:** The temperature is monitored closely. The melting point range is recorded from the temperature at which the first drop of liquid appears to the temperature at which the entire solid has melted into a clear liquid.

Boiling Point Determination of an Organic Solid

For a solid with a boiling point that can be determined without decomposition, a modified capillary method can be used.^{[9][10]}

Apparatus:

- Small test tube or fusion tube
- Thermometer
- Capillary tube (sealed at one end)
- Heating bath (e.g., oil bath or heating block)
- Apparatus for holding the setup (e.g., clamp and stand)

Procedure:

- Sample Preparation: A small amount of **4-Bromo-2-ethoxybenzonitrile** is placed in the small test tube.
- Capillary Inversion: A capillary tube is placed, open end down, into the sample in the test tube.
- Heating: The test tube assembly is heated in a heating bath. As the temperature rises, air trapped in the capillary tube will be expelled, seen as a stream of bubbles.
- Observation: The heating is continued until a steady stream of bubbles emerges from the capillary tube. The heat source is then removed.
- Boiling Point Reading: As the apparatus cools, the stream of bubbles will slow and stop. The temperature at which the liquid is drawn back into the capillary tube is the boiling point.

Density Determination (Pycnometer Method)

The density of a solid can be accurately determined using a pycnometer, which is a flask with a precise volume.^{[11][12][13]}

Apparatus:

- Pycnometer
- Analytical balance
- A liquid in which the solid is insoluble (e.g., a hydrocarbon solvent)
- Thermometer

Procedure:

- Mass of Empty Pycnometer: The mass of the clean, dry pycnometer (m_p) is accurately measured.
- Mass of Pycnometer with Sample: A known mass of **4-Bromo-2-ethoxybenzonitrile** is added to the pycnometer, and the total mass (m_{ps}) is measured.
- Mass of Pycnometer, Sample, and Liquid: The pycnometer containing the sample is filled with the inert liquid. The stopper is inserted, and any excess liquid is wiped off. The total mass (m_{psl}) is then measured.
- Mass of Pycnometer with Liquid: The pycnometer is emptied, cleaned, and filled completely with the same inert liquid. The mass (m_{pl}) is measured.
- Calculation: The density of the solid (ρ_s) is calculated using the following formula, where ρ_l is the known density of the inert liquid: $\rho_s = [(m_{ps} - m_p) * \rho_l] / [(m_{pl} - m_p) - (m_{psl} - m_{ps})]$

Solubility Testing

A qualitative assessment of solubility in various solvents provides valuable information about the polarity and potential intermolecular interactions of a compound.^{[14][15][16][17]}

Apparatus:

- Small test tubes
- A selection of solvents with varying polarities (e.g., water, ethanol, acetone, dichloromethane, hexane)

- Spatula
- Vortex mixer (optional)

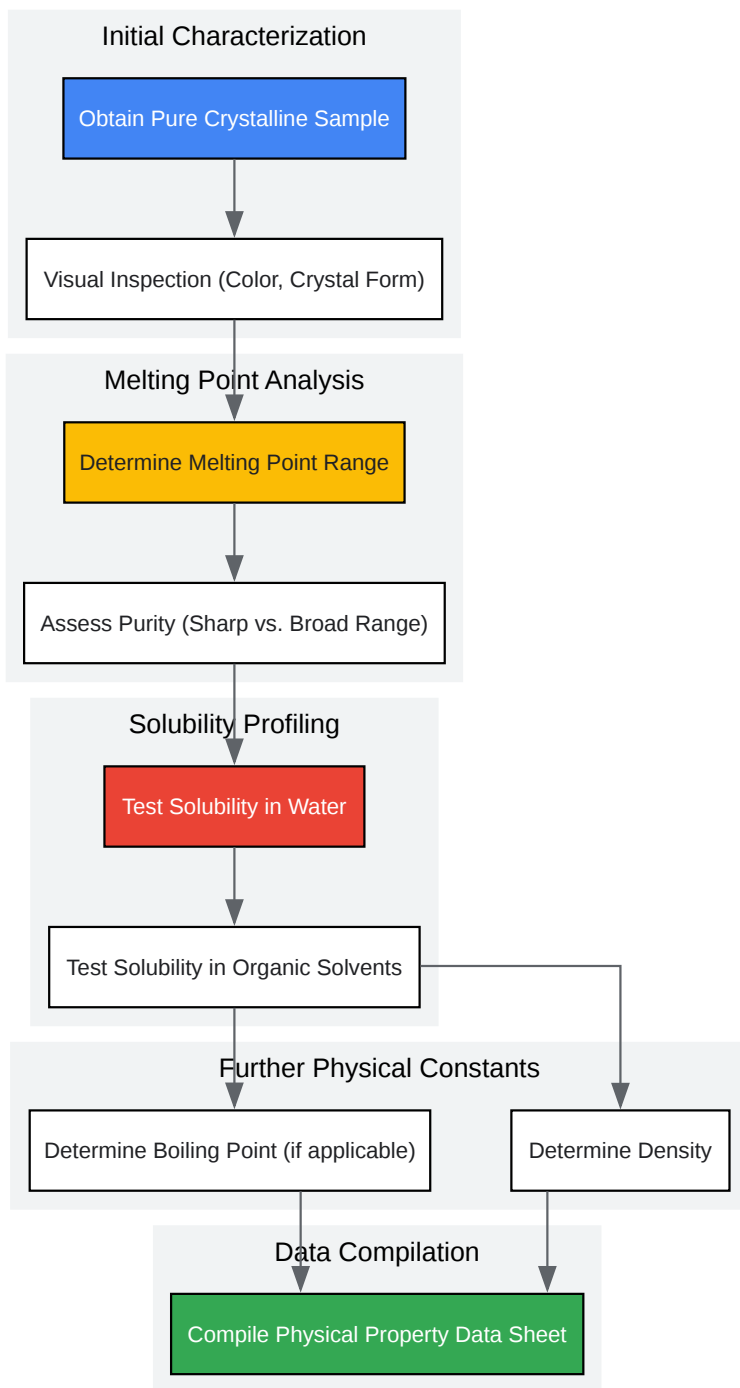
Procedure:

- Sample Addition: A small, consistent amount (e.g., 10 mg) of **4-Bromo-2-ethoxybenzonitrile** is placed into separate test tubes.
- Solvent Addition: A fixed volume (e.g., 1 mL) of each solvent is added to the respective test tubes.
- Observation: The tubes are agitated (e.g., by flicking or using a vortex mixer) for a set period.
- Classification: The solubility is observed and classified as:
 - Soluble: The solid completely dissolves, forming a clear solution.
 - Partially Soluble: Some of the solid dissolves, but a noticeable amount remains undissolved.
 - Insoluble: The solid does not appear to dissolve.

Logical Workflow for Physical Property Determination

The following diagram illustrates a logical workflow for the systematic determination of the physical properties of an unknown solid organic compound.

Workflow for Physical Property Determination of a Solid Organic Compound

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Workflow for Physical Property Determination

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- To cite this document: BenchChem. [Technical Guide: Physical Properties of 4-Bromo-2-ethoxybenzonitrile]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b582484#4-bromo-2-ethoxybenzonitrile-physical-properties]

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